

# Essential Safety and Operational Guide for Handling JH-II-127

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## Compound of Interest

Compound Name: JH-II-127

Cat. No.: B15583964

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **JH-II-127**, a potent and selective LRRK2 inhibitor. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound in a laboratory setting.

Disclaimer: This information is compiled from publicly available data and general laboratory safety standards. A specific Safety Data Sheet (SDS) for **JH-II-127** was not found. It is imperative that users conduct a thorough risk assessment for their specific use case and consult their institution's safety office.

## Personal Protective Equipment (PPE)

Given that **JH-II-127** is a potent bioactive compound, likely supplied as a powder, a comprehensive PPE strategy is essential to minimize exposure.

Protection Type	Recommended Equipment	Purpose
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	Protects against splashes and airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile). Lab coat.	Prevents direct skin contact with the compound.
Respiratory Protection	Work in a well-ventilated area, preferably under a chemical fume hood. If weighing or handling the powder directly where dust may be generated, a NIOSH-approved respirator (e.g., N95 or higher) is recommended.	Minimizes the inhalation of airborne powder.

## Operational Plan: Safe Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **JH-II-127** and ensuring laboratory safety.

### Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and CAS number (1700693-08-8) on the label match the order.  
[\[1\]](#)

### Storage:

- Store the compound in a tightly sealed container.
- Recommended storage temperature is -20°C for long-term stability.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Stock solutions can be stored at -80°C for up to 2 years or -20°C for up to 1 year.[\[4\]](#)

### Preparation of Solutions:

- **JH-II-127** is soluble in DMSO, with concentrations up to 100 mM reported.<sup>[1][2]</sup>
- All manipulations involving the solid compound should be performed in a chemical fume hood to avoid inhalation.
- Use appropriate lab equipment (e.g., calibrated pipettes, sterile tubes) for preparing solutions.

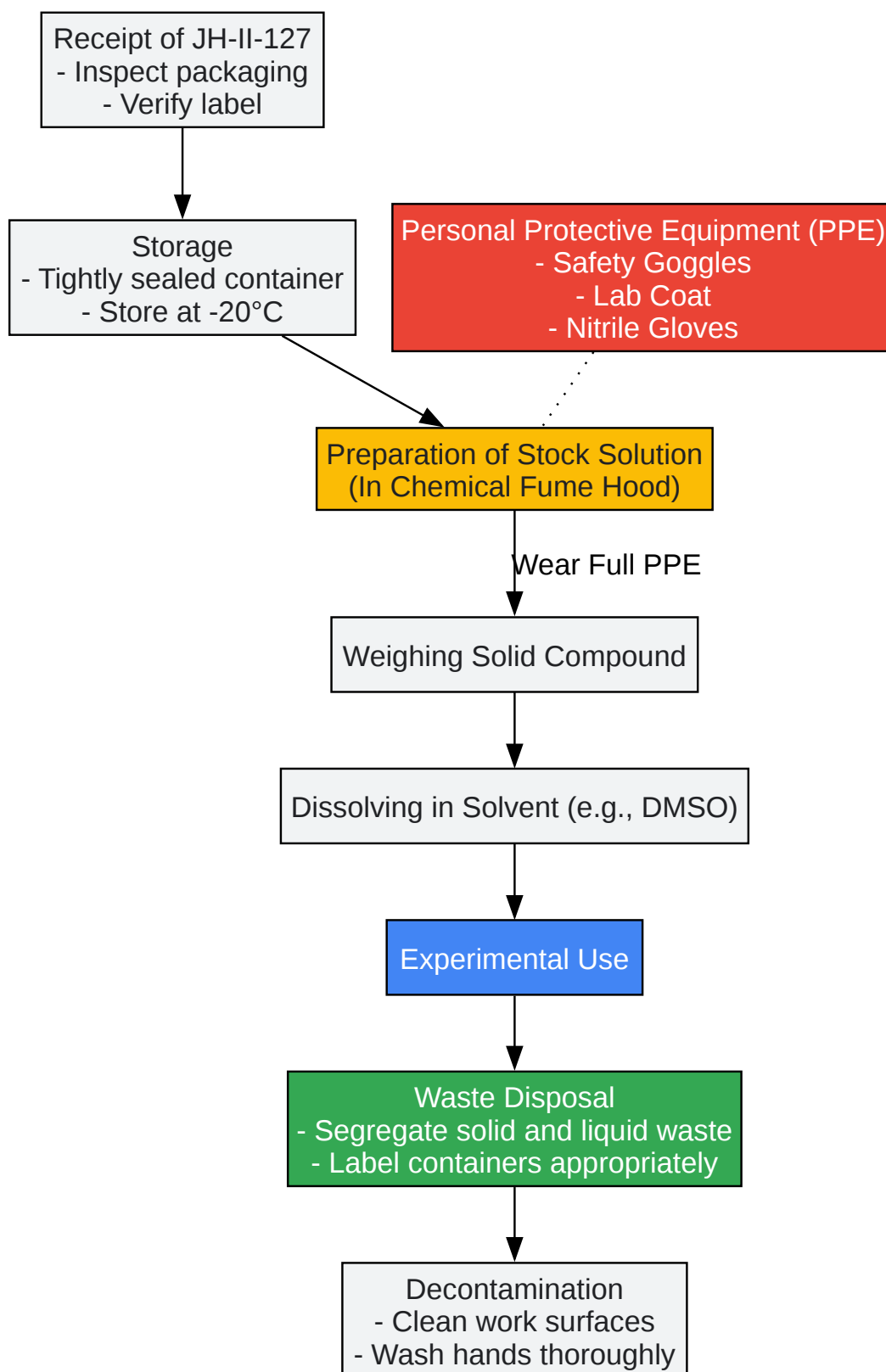
## Disposal Plan

All waste containing **JH-II-127**, including empty containers, contaminated PPE, and unused solutions, should be treated as hazardous chemical waste.

- Solid Waste: Collect in a designated, sealed container clearly labeled as "Hazardous Chemical Waste" and include the full chemical name.
- Liquid Waste: Collect in a sealed, compatible waste container. Do not mix with other incompatible waste streams.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety department for specific disposal procedures.

## Experimental Workflow for Handling JH-II-127

The following diagram outlines the standard workflow for safely handling **JH-II-127** from receipt to disposal.



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Caption: Workflow for Safe Handling of **JH-II-127**.

## Chemical and Physical Properties

A summary of key quantitative data for **JH-II-127** is provided below for easy reference.

Property	Value	Source(s)
Molecular Weight	416.87 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>19</sub> H <sub>21</sub> ClN <sub>6</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	1700693-08-8	<a href="#">[1]</a> <a href="#">[3]</a>
Purity	≥98% (HPLC)	<a href="#">[1]</a> <a href="#">[2]</a>
Format	Powder	<a href="#">[3]</a>
Solubility	Soluble to 100 mM in DMSO	<a href="#">[2]</a>
Storage	Store at -20°C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## In Case of Exposure

In the event of accidental exposure, follow these first-aid measures immediately and seek medical attention.

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
Skin Contact	In case of contact, immediately wash skin with soap and copious amounts of water. Remove contaminated clothing and shoes.
Inhalation	If inhaled, remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.
Ingestion	If swallowed, wash out mouth with water provided the person is conscious. Call a physician.

This comprehensive guide is intended to be a valuable resource for the safe and effective use of **JH-II-127** in a research environment. By adhering to these procedures, you can minimize risks and ensure the integrity of your experiments.

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)